

2-Methylcyclohexanone oxime CAS number 1122-26-5 data

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Compound of Interest

Compound Name: 2-Methylcyclohexanone oxime

Cat. No.: B8020273

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An In-Depth Technical Guide to **2-Methylcyclohexanone Oxime** (CAS: 1122-26-5)

Introduction and Molecular Architecture

2-Methylcyclohexanone oxime (CAS Number: 1122-26-5) is a derivative of cyclohexanone, an important class of organic compounds. It is characterized by a six-membered saturated carbon ring with a methyl substituent at the 2-position and an oxime functional group (=N-OH) at the 1-position.[1] This structure leads to the possibility of stereoisomerism, specifically geometric isomerism (E/Z) around the carbon-nitrogen double bond, which significantly influences its reactivity and physical properties.

The compound's molecular formula is $C_7H_{13}NO$, and it has a molecular weight of 127.18 g/mol.[1][2] Its IUPAC name is (NZ)-N-(2-methylcyclohexylidene)hydroxylamine.[2] Nuclear magnetic resonance (NMR) studies have been crucial in elucidating its conformational preferences, indicating that the compound predominantly exists in the (E) configuration where the 2-methyl substituent preferentially occupies the axial position.[1] This preference is attributed to stabilizing orbital interactions.[1]

Physicochemical and Spectroscopic Profile

The physical and chemical properties of **2-methylcyclohexanone oxime** are summarized below, providing essential data for laboratory and industrial applications.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	1122-26-5	[1]
Molecular Formula	C ₇ H ₁₃ NO	[1][2]
Molecular Weight	127.18 g/mol	[1][2]
Boiling Point	218.1°C at 760 mmHg	[3]
Density	1.08 g/cm ³	[3]
Flash Point	117.5°C	[3]
Polar Surface Area	32.59 Å ²	[1][2]
LogP	~2.0	[1]
Hydrogen Bond Donors	1	[1]
Hydrogen Bond Acceptors	2	[1]

Spectroscopic Characterization

- Infrared (IR) Spectroscopy:** A key diagnostic feature in the IR spectrum of an oxime is the sharp $\nu(\text{N}-\text{O})$ stretching band, which typically appears near 1640 cm^{-1} . [1] This confirms the presence of the oxime functional group.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H and ^{13}C NMR are vital for structural confirmation and stereochemical analysis. The oxime proton (N-OH) is a characteristic signal, often resonating at a downfield chemical shift (typically around δ 8–9 ppm). [1] ^{13}C NMR data has been used extensively to investigate the conformational equilibrium of this molecule. [2][4]
- Mass Spectrometry:** Mass spectrometry provides information on the molecular weight and fragmentation pattern, confirming the compound's identity.

Synthesis: The Oximation Reaction

The primary and most direct method for synthesizing **2-methylcyclohexanone oxime** is through the oximation of its corresponding ketone, 2-methylcyclohexanone. This is a classic condensation reaction with hydroxylamine.

Causality Behind Experimental Choices

The reaction is typically catalyzed by an acid or base and is pH-dependent.^[5] The choice of solvent and catalyst is critical for optimizing yield and controlling stereoselectivity. The steric hindrance from the methyl group at the 2-position can influence the ratio of Z/E isomers formed, necessitating precise stoichiometric control of the hydroxylamine reagent.^[1] While the reaction can be performed by refluxing in an alcoholic solution with hydroxylamine hydrochloride and a base,^[5] more specific catalysts like trialkyloxonium salts can achieve high yields (e.g., 96%) at lower temperatures (0°C), minimizing side reactions that may occur at elevated temperatures.^[1]

Experimental Protocol: Synthesis of 2-Methylcyclohexanone Oxime

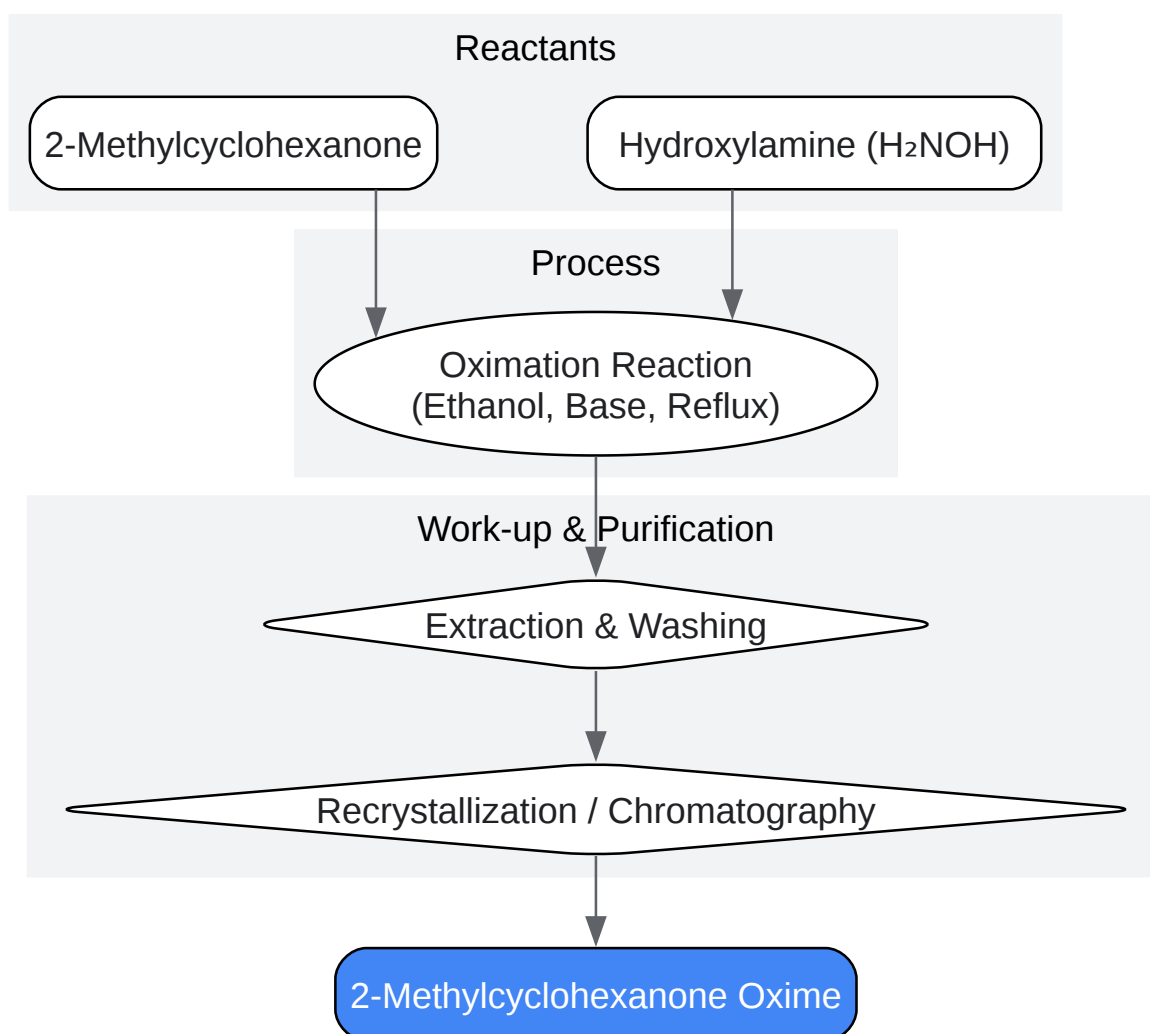
This protocol is a generalized procedure based on classical oximation methods.

- **Reagent Preparation:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-methylcyclohexanone (1.0 eq) in ethanol.
- **Hydroxylamine Solution:** In a separate beaker, prepare a solution of hydroxylamine hydrochloride (1.1 eq) and a suitable base such as sodium acetate or potassium hydroxide (1.1 eq) in water.
- **Reaction Initiation:** Add the aqueous hydroxylamine solution to the ethanolic solution of 2-methylcyclohexanone.
- **Reaction Conditions:** Gently heat the mixture to reflux and maintain for 1-2 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** After the reaction is complete, cool the mixture to room temperature. Remove the ethanol under reduced pressure. The remaining aqueous solution is then

extracted with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).

- Purification: The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is evaporated. The crude product can be purified by recrystallization or column chromatography to yield pure **2-methylcyclohexanone oxime**.

Synthesis Workflow Diagram



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Caption: General workflow for the synthesis of **2-methylcyclohexanone oxime**.

Key Chemical Reaction: The Beckmann Rearrangement

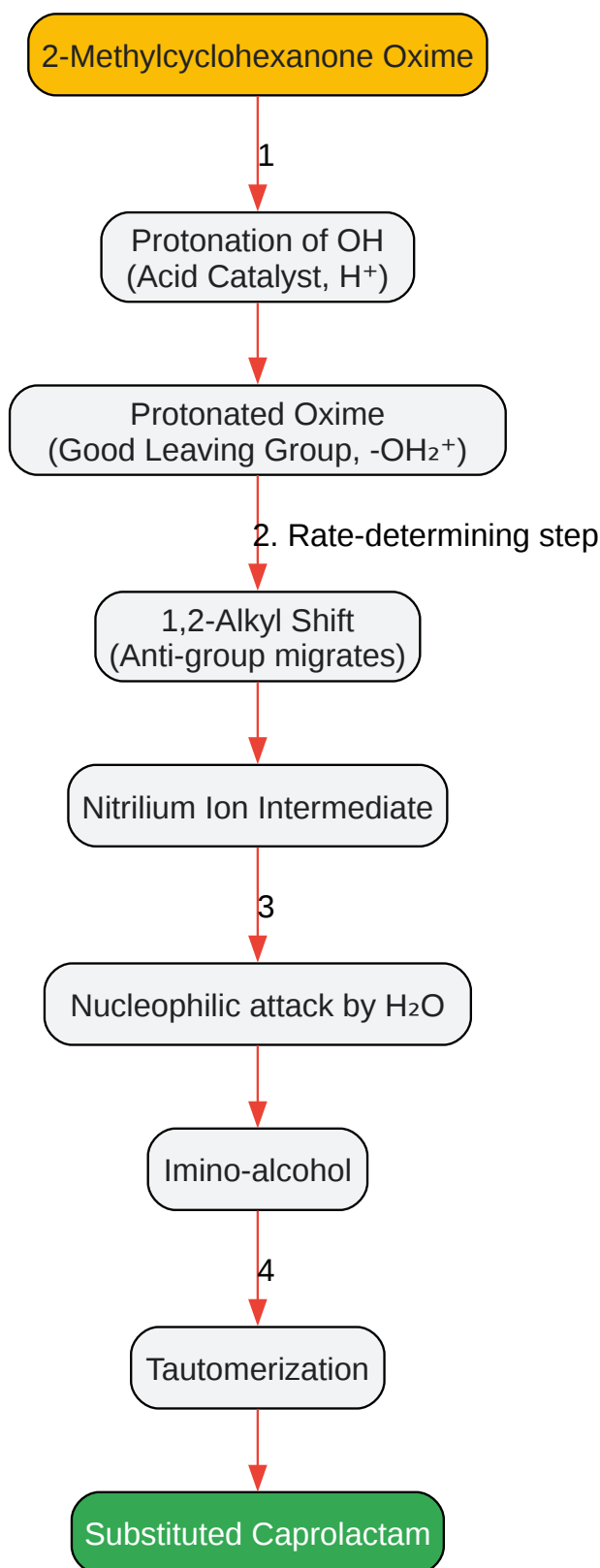
The most significant reaction of ketoximes, including **2-methylcyclohexanone oxime**, is the Beckmann rearrangement.^[6] This acid-catalyzed reaction transforms the oxime into a substituted amide, specifically a lactam in the case of cyclic oximes.^[7] This reaction is of immense industrial importance, as the rearrangement of the parent compound, cyclohexanone oxime, is the cornerstone of Nylon 6 production, yielding ϵ -caprolactam.^{[6][7][8]}

Mechanism and Stereospecificity

The Beckmann rearrangement is initiated by the protonation of the oxime's hydroxyl group, converting it into a good leaving group (water).^[9] The key step involves a stereospecific 1,2-alkyl shift, where the group anti-periplanar to the leaving group migrates to the electron-deficient nitrogen atom.^[7] This concerted migration and departure of the leaving group results in a nitrilium ion intermediate, which is then attacked by water to form an amide after tautomerization.

For **2-methylcyclohexanone oxime**, two different lactam products are possible depending on which alkyl group (the more substituted C-2 or the less substituted C-6) migrates. The stereochemistry of the starting oxime (E or Z isomer) dictates the product. The group anti to the hydroxyl group is the one that migrates. This high degree of stereospecificity is a powerful tool in synthetic organic chemistry.

Beckmann Rearrangement Mechanism Diagram



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Caption: Key steps in the Beckmann rearrangement of **2-methylcyclohexanone oxime**.

Applications in Research and Drug Development

While the parent cyclohexanone oxime is a bulk chemical intermediate,[\[10\]](#) **2-methylcyclohexanone oxime** and its derivatives serve as valuable precursors in more specialized fields.

- **Polymer Chemistry:** As a substituted derivative, it can be used to synthesize modified caprolactams. Polymerization of these monomers would lead to substituted nylons with altered physical properties such as melting point, solubility, and mechanical strength.
- **Medicinal Chemistry:** Oximes are a class of compounds with diverse biological activities.[\[5\]](#) They are notably employed as reactivators of acetylcholinesterase, an enzyme inhibited by organophosphate nerve agents and pesticides.[\[1\]](#) **2-Methylcyclohexanone oxime** can serve as a scaffold or starting material for the synthesis of novel cholinesterase reactivators.[\[1\]](#) Additionally, various oxime derivatives have demonstrated antimicrobial and antifungal properties, making them interesting candidates in the development of new therapeutic agents.[\[1\]](#)[\[5\]](#)

Safety and Handling

Although detailed GHS classification is not consistently available, general safety precautions for handling oximes should be strictly followed.[\[3\]](#)[\[11\]](#) The parent compound, cyclohexanone oxime, is classified as harmful if swallowed.[\[12\]](#)

Mandatory Safety Protocols

- **Personal Protective Equipment (PPE):** Always wear nitrile gloves, a lab coat, and chemical safety goggles when handling the compound.[\[1\]](#)
- **Ventilation:** All work should be conducted in a certified chemical fume hood to prevent inhalation of any potential vapors or dust.[\[1\]](#)[\[13\]](#)
- **Handling:** Avoid formation of dust and aerosols.[\[13\]](#) Do not eat, drink, or smoke in the laboratory.[\[12\]](#) Wash hands thoroughly after handling.[\[12\]](#)
- **Storage:** Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[\[14\]](#) Keep away from strong oxidizing agents.[\[14\]](#)

- First Aid:
 - If Inhaled: Move the person to fresh air.[\[3\]](#)
 - In Case of Skin Contact: Immediately remove contaminated clothing and rinse the skin with plenty of water.
 - In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[\[3\]](#)
 - If Swallowed: Rinse mouth with water. Call a poison center or doctor if you feel unwell.[\[12\]](#)

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